

An In-Depth Technical Guide to 4-Methylbenzoxazole: Chemical Properties and Synthesis

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Methylbenzoxazole

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Introduction

4-Methylbenzoxazole, a heterocyclic aromatic organic compound, serves as a valuable scaffold in medicinal chemistry and materials science. Its structure, consisting of a benzene ring fused to a 4-methyloxazole ring, imparts unique physicochemical properties that make it an attractive starting material for the synthesis of more complex, biologically active molecules. This technical guide provides a comprehensive overview of the chemical structure, IUPAC nomenclature, physicochemical properties, and a detailed experimental protocol for the synthesis of **4-Methylbenzoxazole**.

Chemical Structure and IUPAC Name

The chemical structure of **4-Methylbenzoxazole** is characterized by a bicyclic system where a benzene ring is fused to the 'd' side of a 4-methyloxazole ring.

IUPAC Name: 4-methyl-1,3-benzoxazole^[1]

Chemical Formula: C₈H₇NO

Physicochemical and Spectral Data

A summary of the key physicochemical and spectral properties of **4-Methylbenzoxazole** is presented below. This data is essential for its characterization and application in various experimental settings.

| Property | Value | Source |
|---|---|--------------------------------|
| Molecular Weight | 133.15 g/mol | PubChem[1] |
| Appearance | Colorless to yellow liquid | ChemicalBook |
| Boiling Point | 206.5 ± 9.0 °C (Predicted) | ChemicalBook |
| Density | 1.149 ± 0.06 g/cm ³ (Predicted) | ChemicalBook |
| LogP | 2.050 (Estimated) | ChemicalBook |
| pKa | 1.50 ± 0.30 (Predicted) | ChemicalBook |
| ¹ H NMR (CDCl ₃ , 400 MHz) | δ (ppm): 7.95 (s, 1H), 7.40 (d, J=7.9 Hz, 1H), 7.23 (t, J=7.8 Hz, 1H), 7.08 (d, J=7.6 Hz, 1H), 2.59 (s, 3H) | The Royal Society of Chemistry |
| ¹³ C NMR (CDCl ₃ , 100 MHz) | δ (ppm): 151.4, 149.3, 141.2, 129.6, 124.9, 119.8, 109.2, 16.1 | The Royal Society of Chemistry |

Experimental Protocols: Synthesis of 4-Methylbenzoxazole

The synthesis of **4-Methylbenzoxazole** can be achieved through the condensation of 2-amino-3-methylphenol with a suitable one-carbon electrophile, such as triethyl orthoformate, followed by cyclization. This method is a common and effective way to form the benzoxazole ring system.

General Procedure for the Synthesis of 4-Methylbenzoxazole

This protocol is based on established methods for benzoxazole synthesis.

Materials:

- 2-Amino-3-methylphenol
- Triethyl orthoformate
- Catalytic amount of a strong acid (e.g., p-toluenesulfonic acid)
- Anhydrous solvent (e.g., toluene or xylene)
- Sodium bicarbonate solution (saturated)
- Brine (saturated sodium chloride solution)
- Anhydrous magnesium sulfate or sodium sulfate
- Organic solvents for extraction and chromatography (e.g., ethyl acetate, hexane)

Equipment:

- Round-bottom flask
- Reflux condenser
- Heating mantle with a magnetic stirrer
- Separatory funnel
- Rotary evaporator
- Chromatography column

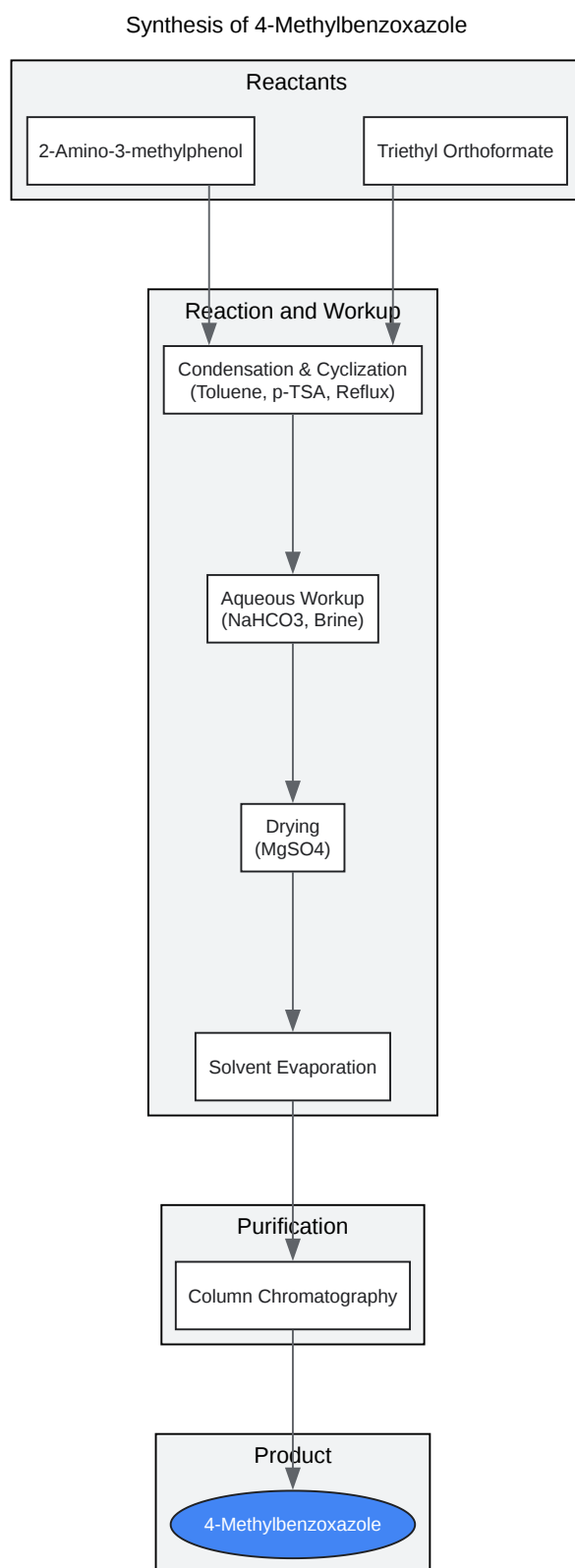
Procedure:

- To a solution of 2-amino-3-methylphenol (1.0 eq) in a suitable anhydrous solvent such as toluene, add triethyl orthoformate (1.2 eq).
- Add a catalytic amount of p-toluenesulfonic acid (0.05 eq) to the reaction mixture.

- Heat the mixture to reflux for 3-4 hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.
- Wash the reaction mixture with a saturated solution of sodium bicarbonate, followed by brine.
- Separate the organic layer and dry it over anhydrous magnesium sulfate or sodium sulfate.
- Filter off the drying agent and concentrate the organic layer under reduced pressure using a rotary evaporator.
- The crude product can be purified by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford pure **4-Methylbenzoxazole**.

Synthesis Workflow

The following diagram illustrates the general synthetic workflow for the preparation of **4-Methylbenzoxazole**.



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Caption: Synthetic workflow for **4-Methylbenzoxazole**.

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References

- 1. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-Depth Technical Guide to 4-Methylbenzoxazole: Chemical Properties and Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b175800#4-methylbenzoxazole-chemical-structure-and-iupac-name]

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Phone: (601) 213-4426

Email: info@benchchem.com